Introduction: A Synthesis of Potency in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Nitro-5-(trifluoromethyl)phenol*
CAS No.:	*402-17-5*
Cat. No.:	*B1315779*

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The strategic functionalization of aromatic scaffolds is a foundational principle in modern drug discovery. Among the vast arsenal of chemical motifs, the trifluoromethyl (-CF3) and nitro (-NO2) groups stand out for their profound ability to modulate the physicochemical and biological properties of a parent molecule. When combined on a phenolic framework, these groups create a class of compounds—trifluoromethylated nitrophenols—with a remarkable spectrum of biological activities. The incorporation of the trifluoromethyl group enhances critical drug-like properties, including metabolic stability and membrane permeability, while the nitro group often serves as a key pharmacophore, participating in vital bio-reductive activation and hydrogen bonding interactions.[1][2][3]

This technical guide offers a comprehensive exploration of the biological activities of trifluoromethylated nitrophenols, designed for researchers, scientists, and drug development professionals. We will dissect the core mechanisms of action, from the uncoupling of oxidative phosphorylation to the modulation of critical cellular signaling pathways. This guide will provide field-proven insights into their therapeutic potential as anticancer, antimicrobial, and anti-inflammatory agents, supported by quantitative data, detailed experimental protocols, and visual diagrams to elucidate complex biological processes.

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The Physicochemical Impact of -CF3 and -NO2 Moieties

The potent biological activities of trifluoromethylated nitrophenols are intrinsically linked to the unique physicochemical properties imparted by their constituent functional groups.

- Lipophilicity and Membrane Permeability: The trifluoromethyl group is highly lipophilic, a property that significantly enhances a molecule's ability to cross biological membranes.[4][5] This is crucial for reaching intracellular targets and improving oral bioavailability.[1]

- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the -CF3 group highly resistant to metabolic degradation by cytochrome P450 enzymes.[6] This increased metabolic stability prolongs the compound's half-life in the body, allowing for sustained therapeutic effects.[6]

- Electronic Effects and Acidity: Both the -CF3 and -NO2 groups are strongly electron-withdrawing. When attached to a phenolic ring, they significantly lower the pKa of the hydroxyl group.[1][7] This increased acidity is critical for one of their primary mechanisms of action: the uncoupling of oxidative phosphorylation, which requires the compound to act as a proton carrier.[8][9] The nitro group, in particular, can be reduced within cells to produce toxic reactive intermediates that contribute to its antimicrobial and cytotoxic effects.[3][10]

Core Mechanisms of Action

Trifluoromethylated nitrophenols exert their biological effects through several distinct and often overlapping mechanisms.

Uncoupling of Oxidative Phosphorylation

A hallmark of many nitrophenols is their ability to act as protonophoric uncouplers of oxidative phosphorylation in mitochondria.[8][11] This process disrupts the critical link between the electron transport chain (ETC) and ATP synthesis.[11]

Causality of the Mechanism:

- Protonation: In the acidic intermembrane space of the mitochondria, the acidic phenol group of the compound becomes protonated.

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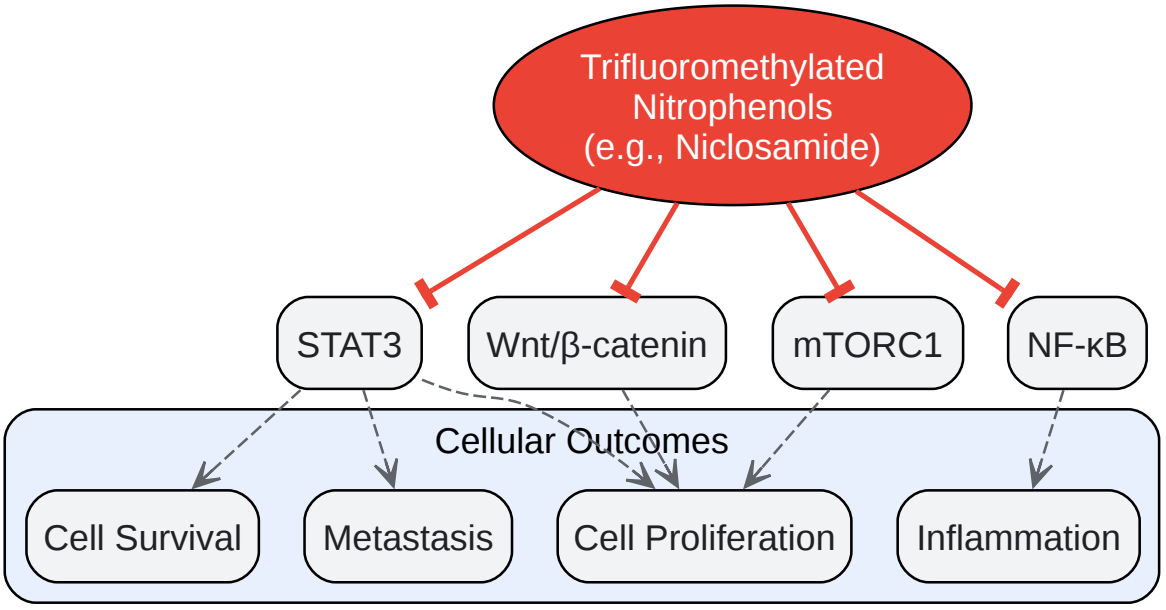
- Membrane Transport: The now-neutral, lipophilic molecule diffuses across the inner mitochondrial membrane into the alkaline matrix.[12]
- Deprotonation: Once in the matrix, the compound releases its proton, re-forming the phenolate anion.
- Dissipation of Proton Gradient: This shuttling of protons dissipates the proton motive force that is essential for ATP synthase to produce ATP.[8] The cell expends energy to pump protons, but this energy is lost as heat instead of being captured in ATP.[11]

This mechanism is central to the anthelmintic activity of drugs like Niclosamide, which effectively starves parasites of their energy supply.[13][14]



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Caption: Inhibition of key oncogenic signaling pathways by trifluoromethylated nitrophenols.

Spectrum of Biological Activities and Applications

The multifaceted mechanisms of action translate into a wide range of therapeutic applications.

Anticancer Activity

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Trifluoromethyl-containing phenols are significant candidates for anticancer agents. [1]By inhibiting pathways like STAT3 and Wnt and disrupting cellular energy metabolism, they effectively suppress cancer cell proliferation, induce apoptosis (programmed cell death), and prevent migration. [1][14][15]

Compound Example	Cancer Cell Line	IC50 (μM)	Mechanism of Action	Reference
Niclosamide	**Adrenocortical Carcinoma**	**~1.0**	**Mitochondrial Uncoupling, β-catenin reduction**	**[14]**
Niclosamide	Colon Cancer (various)	0.5 - 2.0	Wnt/β-catenin inhibition	[14]

| Nifuroxazide | Melanoma (ALDH1-High) | Varies | STAT3 Inhibition, ALDH1 bio-activation | [16]|

Antimicrobial and Antiparasitic Activity

This class of compounds exhibits broad-spectrum activity against bacteria, viruses, and parasites.

- Antiparasitic: The classic example is Niclosamide, an FDA-approved drug for treating tapeworm infections. [14]Its efficacy stems primarily from the uncoupling of oxidative phosphorylation in the parasite. [13]* Antibacterial: The nitro group is a key feature in antibiotics like Nifuroxazide. [16]Within bacterial cells, the nitro group is reduced by nitroreductase enzymes to generate reactive radical species. [16][17]These radicals cause widespread damage to bacterial DNA, proteins, and other macromolecules, leading to cell death. [17][18]This mechanism is effective against a range of gram-positive and gram-negative bacteria causing gastrointestinal infections. [19]* Antiviral: Niclosamide has been repurposed and identified as a potent inhibitor of various viruses, including SARS-CoV, MERS-CoV, and Zika virus. [13]It can interfere with viral replication by modulating cellular pathways and altering the pH of intracellular compartments. [13]

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Compound Example	Organism	MIC (µg/mL)	Application	Reference
Nifuroxazide	**Escherichia spp., Salmonella spp.**	**Varies**	**Infectious Diarrhea**	**[19]**
Niclosamide	Taenia saginata	N/A (Oral Dose)	Anthelmintic	[20]

| Niclosamide | SARS-CoV | <0.1 µM (EC50) | Antiviral | [13]|

Synthesis and Structure-Activity Relationship (SAR)

The synthesis of trifluoromethylated nitrophenols typically involves multi-step processes. A common route is the diazotization of a trifluoromethyl-aniline followed by hydrolysis to yield the corresponding phenol. [21]The phenol can then be nitrated to introduce the nitro group. The positions of the functional groups on the phenol ring are critical for activity. For instance, the uncoupling activity is highly dependent on the acidity of the phenol and the overall lipophilicity of the molecule, which are dictated by the relative positions of the electron-withdrawing -CF3 and -NO2 groups. [7][12]Studies have shown that for hydrolytic defluorination, a potential degradation pathway, having the -CF3 group at the ortho or para position to the hydroxyl group is key, whereas a meta-substituted -CF3 group is much more stable. [22]

Key Experimental Protocols

Evaluating the biological activity of these compounds requires robust and standardized assays.

MTT Cell Viability Assay (for Anticancer Activity)

This colorimetric assay measures the metabolic activity of cells, which is an indicator of cell viability.

Methodology:

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well and allow them to adhere overnight.

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- Compound Treatment: Treat the cells with a serial dilution of the trifluoromethylated nitrophenol compound for 24-72 hours. Include a vehicle control (e.g., DMSO) and a positive control (e.g., a known cytotoxic drug).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance of the solution at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC50 value (the concentration that inhibits 50% of cell growth).

Broth Microdilution Assay (for Minimum Inhibitory Concentration - MIC)

This assay determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

Methodology:

- Compound Preparation: Prepare a serial two-fold dilution of the test compound in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Inoculum Preparation: Prepare a standardized bacterial inoculum (e.g., 0.5 McFarland standard, ~1.5 x 10^8 CFU/mL) and dilute it to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well.
- Inoculation: Add the bacterial inoculum to each well containing the diluted compound. Include a positive control (bacteria in broth only) and a negative control (broth only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.

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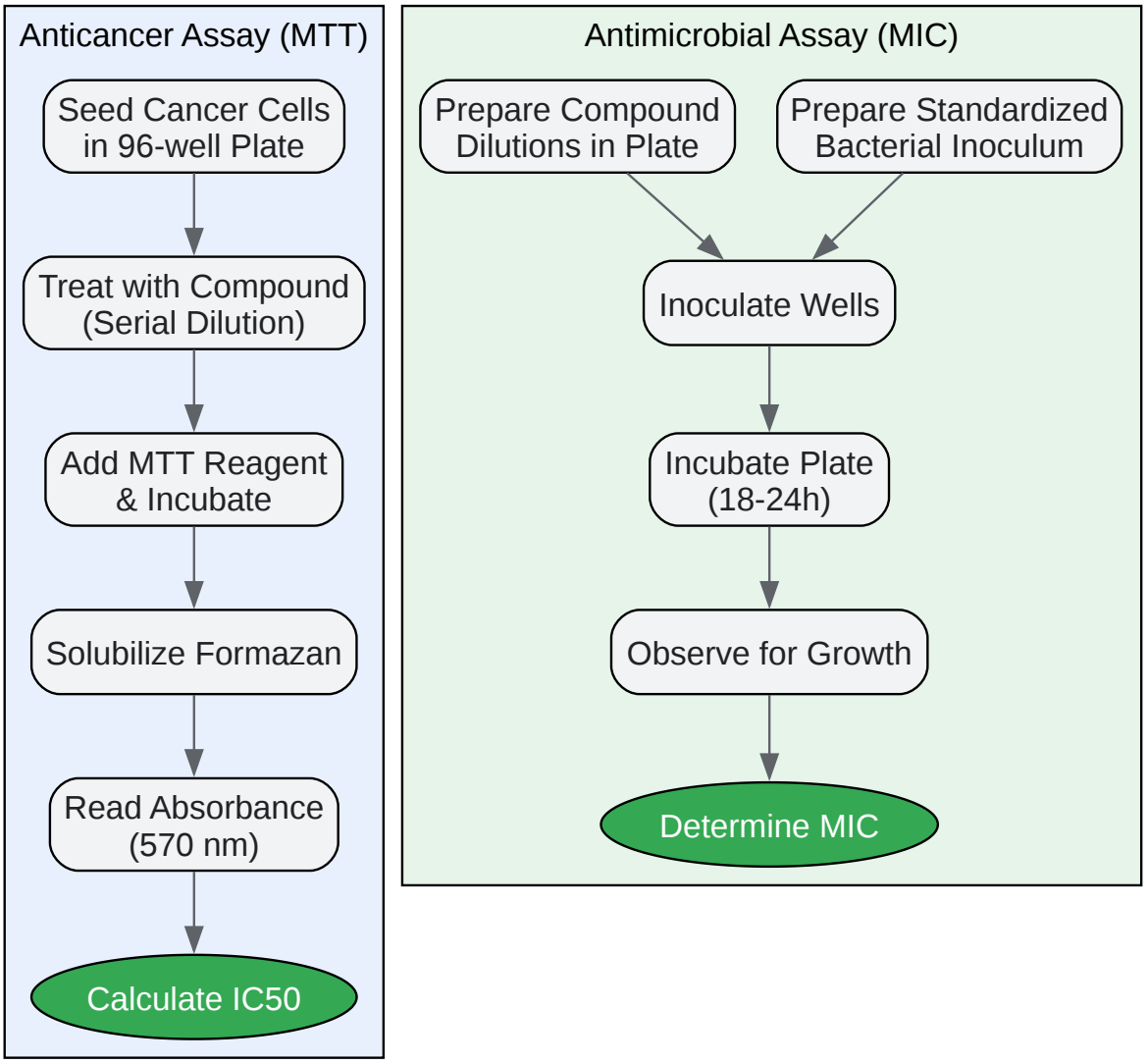
- MIC Determination: The MIC is the lowest concentration of the compound at which no visible bacterial growth (turbidity) is observed.



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Caption: Standard experimental workflows for evaluating biological activity.

Toxicology and Future Perspectives

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While potent, nitrophenols are not without toxicological concerns. Acute exposure to 4-nitrophenol can cause headaches, drowsiness, and cyanosis. [23]Animal studies suggest potential for hematological and ocular effects. [24][25]The nitro group itself can be a double-edged sword, acting as both a pharmacophore and a toxicophore. [10]Therefore, the therapeutic window and safety profile of any new trifluoromethylated nitrophenol candidate must be rigorously evaluated.

The future of this compound class lies in rational design to maximize therapeutic efficacy while minimizing off-target toxicity. Strategies may include developing derivatives with improved selectivity for cancer cell targets or designing prodrugs that release the active compound specifically at the site of infection or within a tumor microenvironment. The broad-spectrum activity and multi-targeted nature of trifluoromethylated nitrophenols ensure they will remain an area of intense interest for the development of new therapies for cancer, infectious diseases, and beyond.

Conclusion

Trifluoromethylated nitrophenols represent a powerful convergence of functional group chemistry, yielding compounds with diverse and potent biological activities. Their ability to uncouple mitochondrial respiration, inhibit critical cellular signaling pathways, and generate reactive antimicrobial species makes them compelling candidates for drug development. By understanding the intricate relationship between their chemical structure, physicochemical properties, and mechanisms of action, researchers can continue to harness the therapeutic potential of this versatile chemical class to address pressing challenges in human health.

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